

# 2-Decylfuran: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name:	2-Decylfuran
CAS No.:	83469-85-6
Cat. No.:	B1601180

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## Foreword

In the intricate world of volatile organic compounds (VOCs), **2-Decylfuran** emerges as a molecule of significant interest, bridging the gap between food science, chemical ecology, and potentially, pharmacology. Its presence as a flavor component, a product of lipid oxidation, and a potential semiochemical underscores its multifaceted nature. This guide is intended for researchers, scientists, and drug development professionals, providing a deep dive into the core characteristics of **2-Decylfuran**. We will move beyond a simple recitation of facts to explore the causality behind its formation, its biological interactions, and the methodologies for its study, all grounded in scientific literature.

## Physicochemical Characteristics and Structural Elucidation

**2-Decylfuran** is a member of the furan family, characterized by a five-membered aromatic ring containing one oxygen atom, with a decyl alkyl chain substituted at the second position.[1] This

long alkyl chain profoundly influences its physical and chemical properties, distinguishing it from its shorter-chain homologues.

Table 1: Physicochemical Properties of **2-Decylfuran**

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O	[2]
Molecular Weight	208.34 g/mol	[1]
Appearance	Colorless solid	[1]
Odor	Spicy, fatty aroma	[1]
Melting Point	29.00 to 32.00 °C @ 760.00 mm Hg	[1]
Boiling Point	264.00 to 266.00 °C @ 760.00 mm Hg	[1]
Solubility	Insoluble in water; Soluble in ethanol	[1]
logP (Octanol/Water Partition Coefficient)	4.963 (Calculated)	[3]

The high logP value indicates a lipophilic nature, suggesting a preference for non-polar environments and potential for bioaccumulation in lipid-rich tissues. Its volatility, while lower than shorter-chain furans, is sufficient for it to be classified as a VOC, contributing to the aroma profiles of various substances.

## Natural Occurrence and Biosynthesis

While specific documentation of **2-Decylfuran** in a wide array of natural products is limited, the presence of other 2-alkylfurans is well-established in various cooked foods. The formation of 2-alkylfurans is intricately linked to the thermal degradation of lipids, particularly polyunsaturated fatty acids.[4]

One significant pathway for the formation of 2-alkylfurans involves the amino acid-catalyzed transformation of  $\alpha,\beta$ -unsaturated aldehydes, which are themselves products of lipid oxidation. [5] For instance, 2-hexylfuran is formed from 2-decenal.[5] This suggests a plausible biosynthetic route for **2-Decylfuran** from corresponding C14 unsaturated aldehydes derived from fatty acid breakdown. The presence of amino acids, peptides, or proteins can drastically increase the yield of 2-alkylfurans during processes like roasting.[5]

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## Sources

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